

(Rac)-JBJ-04-125-02 stability and storage conditions

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Compound of Interest

Compound Name: (Rac)-JBJ-04-125-02

Cat. No.: B15614070

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Technical Support Center: (Rac)-JBJ-04-125-02

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **(Rac)-JBJ-04-125-02**. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **(Rac)-JBJ-04-125-02**?

A1: Solid **(Rac)-JBJ-04-125-02** should be stored under desiccated conditions in the dark. For long-term storage, -20°C is recommended, which can ensure stability for up to three years.^[1]^[2]^[3]^[4] For short-term storage, such as during routine lab use, 0-4°C is acceptable for days to weeks.^[3]

Q2: How should I store solutions of **(Rac)-JBJ-04-125-02**?

A2: Solutions of **(Rac)-JBJ-04-125-02**, typically dissolved in DMSO, should be aliquoted to avoid repeated freeze-thaw cycles.^[1]^[2] For long-term storage of stock solutions, -80°C is recommended, at which the compound is stable for up to a year.^[2] For shorter-term storage, solutions can be kept at -20°C for up to one month.^[1]^[2]^[4]

Q3: Is **(Rac)-JBJ-04-125-02** sensitive to light or moisture?

A3: Yes, it is recommended to store the compound in the dark.[3] Additionally, the solid form should be kept desiccated.[1] When preparing DMSO stock solutions, it is important to use fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of the compound.[2]

Q4: What is the expected shelf life of **(Rac)-JBJ-04-125-02**?

A4: In its lyophilized (solid) form, **(Rac)-JBJ-04-125-02** is stable for up to 36 months (3 years) when stored at -20°C.[1][2][4] The shelf life of solutions is shorter and depends on the storage temperature (see Q2).

Data Summary Tables

Table 1: Recommended Storage Conditions for **(Rac)-JBJ-04-125-02**

Form	Storage Temperature	Duration	Additional Notes
Solid (Lyophilized Powder)	-20°C	Up to 3 years (long-term)[1][2][4]	Keep desiccated and in the dark.[1][3]
	0-4°C	Days to weeks (short-term)[3]	
Solution (in DMSO)	-80°C	Up to 1 year[2]	Aliquot to avoid freeze-thaw cycles.[1][2]
-20°C	Up to 1 month[1][2][4]		

Troubleshooting Guide

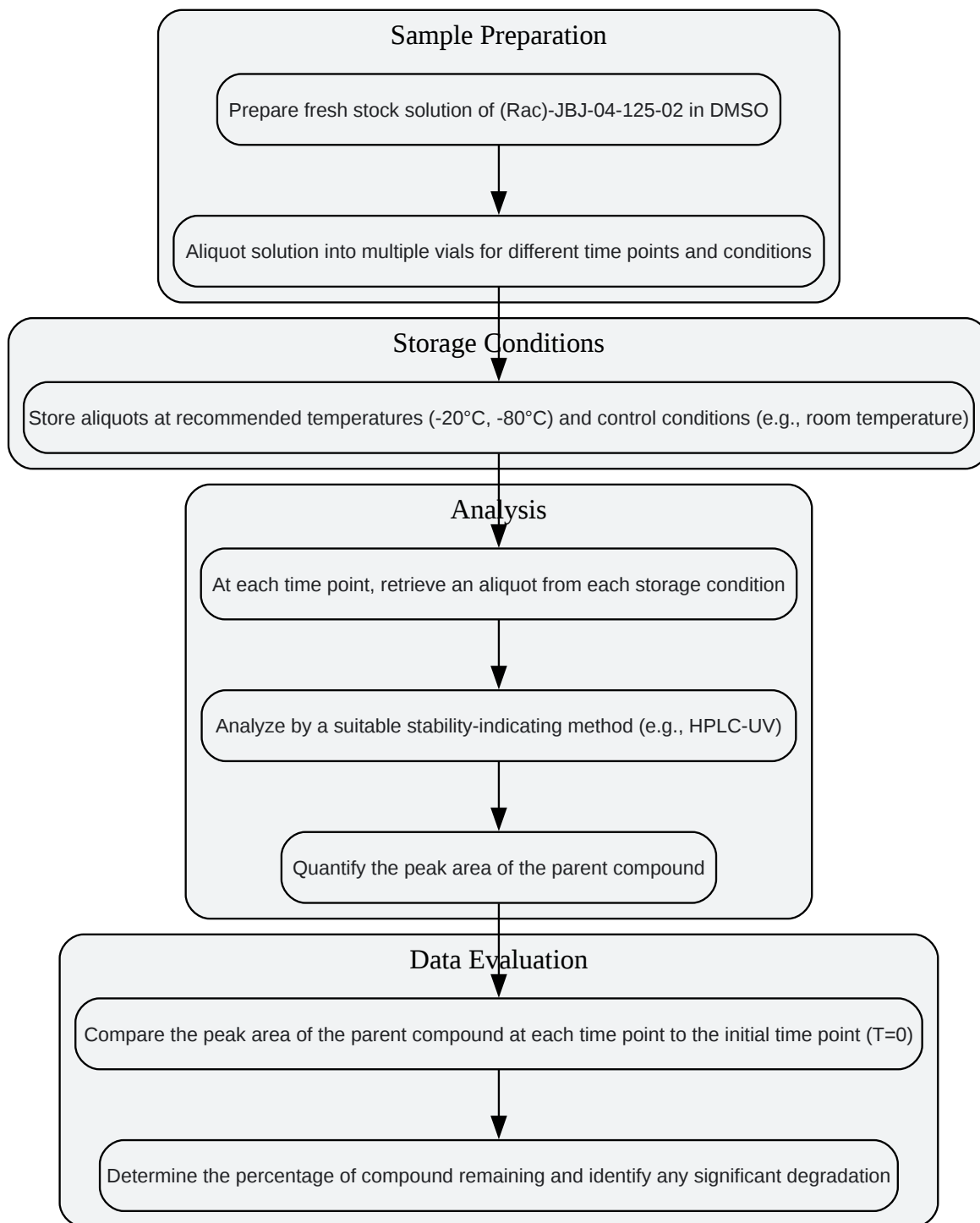
Issue	Possible Cause	Recommended Action
Precipitation observed in stock solution upon thawing.	- Solution may be supersaturated. - Improper storage (e.g., repeated freeze-thaw cycles).	- Gently warm the solution to 37°C and vortex to redissolve. - Ensure the solution is fully dissolved before use. - Aliquot stock solutions to minimize freeze-thaw cycles.
Inconsistent or lower than expected activity in experiments.	- Compound degradation due to improper storage. - Use of "wet" DMSO for dissolution.	- Verify that the storage conditions for both solid and solution forms have been followed. - Prepare fresh stock solutions from solid compound. - Use fresh, anhydrous DMSO for preparing solutions as moisture can affect solubility. [2]
Difficulty dissolving the compound.	- Compound may have low solubility in the chosen solvent. - Presence of moisture in the solvent.	- (Rac)-JBJ-04-125-02 is soluble in DMSO. [3] [5] - Use fresh, high-purity DMSO. [2] - Gentle warming and vortexing can aid dissolution.

Experimental Protocols & Workflows

While specific, validated stability-indicating assay methods for **(Rac)-JBJ-04-125-02** are not publicly available, a general workflow for assessing the stability of a small molecule compound is provided below. This typically involves using a chromatographic method to separate the parent compound from any potential degradants.

Workflow for Assessing Compound Stability

A common approach to evaluate the stability of a research compound like **(Rac)-JBJ-04-125-02** is through High-Performance Liquid Chromatography (HPLC) analysis over time.

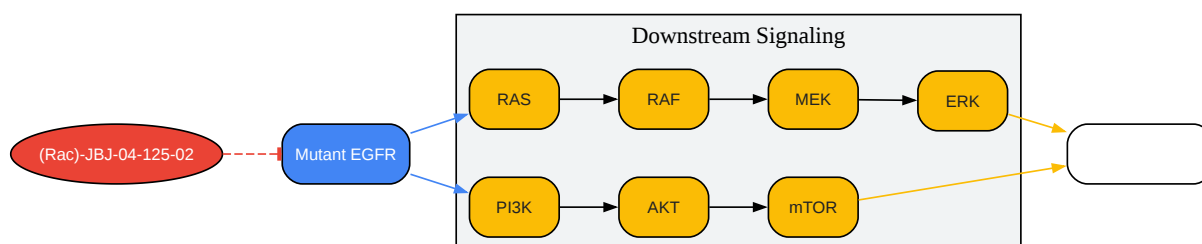


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Workflow for assessing the stability of **(Rac)-JBJ-04-125-02**.

EGFR Signaling Pathway Inhibition

(Rac)-JBJ-04-125-02 is an allosteric inhibitor of the Epidermal Growth Factor Receptor (EGFR), particularly effective against mutant forms of the receptor. Its mechanism of action involves binding to a site distinct from the ATP-binding pocket, leading to the inhibition of downstream signaling pathways that drive cell proliferation.



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